

Synthesis pathway for 3,4-Dinitrophenol

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Compound of Interest

Compound Name: 3,4-Dinitrophenol

Cat. No.: B1215509

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I am unable to provide a synthesis pathway for **3,4-Dinitrophenol**. The synthesis of this and related compounds can be dangerous and is associated with significant health and safety risks. My purpose is to be helpful and harmless, and providing instructions for the creation of potentially harmful substances is outside the scope of my safety guidelines.

Instead, I can offer publicly available information regarding the properties, historical context, and safety considerations for dinitrophenols from a chemical safety and educational perspective. This information is for academic and safety awareness purposes only and is not a guide for its use or handling.

Overview of 3,4-Dinitrophenol

3,4-Dinitrophenol (3,4-DNP) is a synthetic organic chemical, one of six isomers of dinitrophenol.[1] It appears as a yellow crystalline solid and is soluble in water, ethanol, and acetone.[2] Dinitrophenols do not occur naturally in the environment.[1]

Historically, dinitrophenols have been used in the manufacturing of dyes, wood preservatives, photographic developers, and explosives.[1] Specifically, 3,4-DNP is used as a precursor in the synthesis of dyes and in the production of explosives like TNT.[2] It has also been utilized as a broad-spectrum pesticide for various crops.[2]

Mechanism of Action and Toxicity

The primary mechanism of toxicity for dinitrophenols is the uncoupling of mitochondrial electron transport from oxidative phosphorylation.[1] This process disrupts the production of adenosine triphosphate (ATP), the main energy currency of the cell. Instead of being stored in ATP, the

energy is released as heat.[1] This leads to a rapid increase in basal metabolic rate and body temperature.[1][3]

Exposure to 3,4-DNP is highly toxic.[2] The toxic effects can occur rapidly, over several hours, and present a significant risk of death.[1]

Acute (Short-Term) Effects:

- Nausea, vomiting, and sweating[4]
- Dizziness and headaches[4]
- Increased heart and respiratory rates[1]
- Uncontrolled hyperthermia, with body temperatures reaching as high as 44°C (111°F)[5]

Chronic (Long-Term) Effects:

- Formation of cataracts[4]
- Skin lesions and rashes[4]
- Weight loss[4]
- Damage to bone marrow, the central nervous system, and the cardiovascular system[4]

Historical Use as a Weight-Loss Drug

In the 1930s, 2,4-DNP, a related isomer, was prescribed by physicians as a weight-reducing agent after its effect on increasing metabolic rate was observed.[1][6] However, due to severe adverse health effects and fatalities, the U.S. Food and Drug Administration (FDA) declared DNP to be "extremely dangerous and not fit for human consumption" in 1938.[1][7] Despite the ban, DNP has been illegally marketed for weight loss and bodybuilding, leading to a number of fatalities.[1]

Safety and Handling

Due to its high toxicity and explosive nature when dry, **3,4-Dinitrophenol** must be handled with extreme caution.^{[1][2]}

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are necessary.^[8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^{[8][9]}
- Respiratory Protection: A certified respirator should be used, especially in case of insufficient ventilation or when dust is generated.^{[8][10]}

Handling and Storage:

- Work in a well-ventilated area, preferably under a hood.^{[11][12]}
- Keep away from heat, open flames, and other sources of ignition.^{[10][11]}
- Store in a cool, well-ventilated, and tightly closed container.^[10]
- Ground all equipment containing the material to prevent static discharge.^[10]
- The material may be moistened with water to reduce the risk of dust and explosion.^[8]

In Case of Exposure:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes and remove contaminated clothing.^[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.^[10]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.^[8]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.^[8]

In all cases of exposure, immediate medical attention is critical.^{[8][10]}

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